

2-aminoethyl acetate molecular weight and formula.

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Compound of Interest

Compound Name: 2-aminoethyl Acetate

Cat. No.: B1595491

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A Technical Guide to 2-Aminoethyl Acetate

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of **2-aminoethyl acetate**, a versatile bifunctional molecule utilized in various organic synthesis applications. Its structure, incorporating both a primary amine and an ester functional group, makes it a valuable building block for the synthesis of more complex molecules, including heterocyclic compounds that are often core structures in pharmaceuticals.^[1]

Core Molecular Information

2-Aminoethyl acetate, also known as O-acetyethanolamine, is identified by the CAS Number 1854-30-4.^{[1][2][3][4]}

Property	Value	Source
Molecular Formula	C ₄ H ₉ NO ₂	[1] [2] [3]
Molecular Weight	103.12 g/mol	[1] [3]
Exact Mass	103.063328530 Da	[2] [3]
IUPAC Name	2-aminoethyl acetate	[3]
SMILES	<chem>CC(=O)OCCN</chem>	[2] [3]
InChIKey	HBVZRPAAKZOLBPL-UHFFFAOYSA-N	[1] [3]

Physicochemical Properties

A summary of key predicted and experimental properties for **2-aminoethyl acetate** is provided below. These values are essential for planning synthetic routes, purification procedures, and for understanding the compound's behavior in various solvent systems.

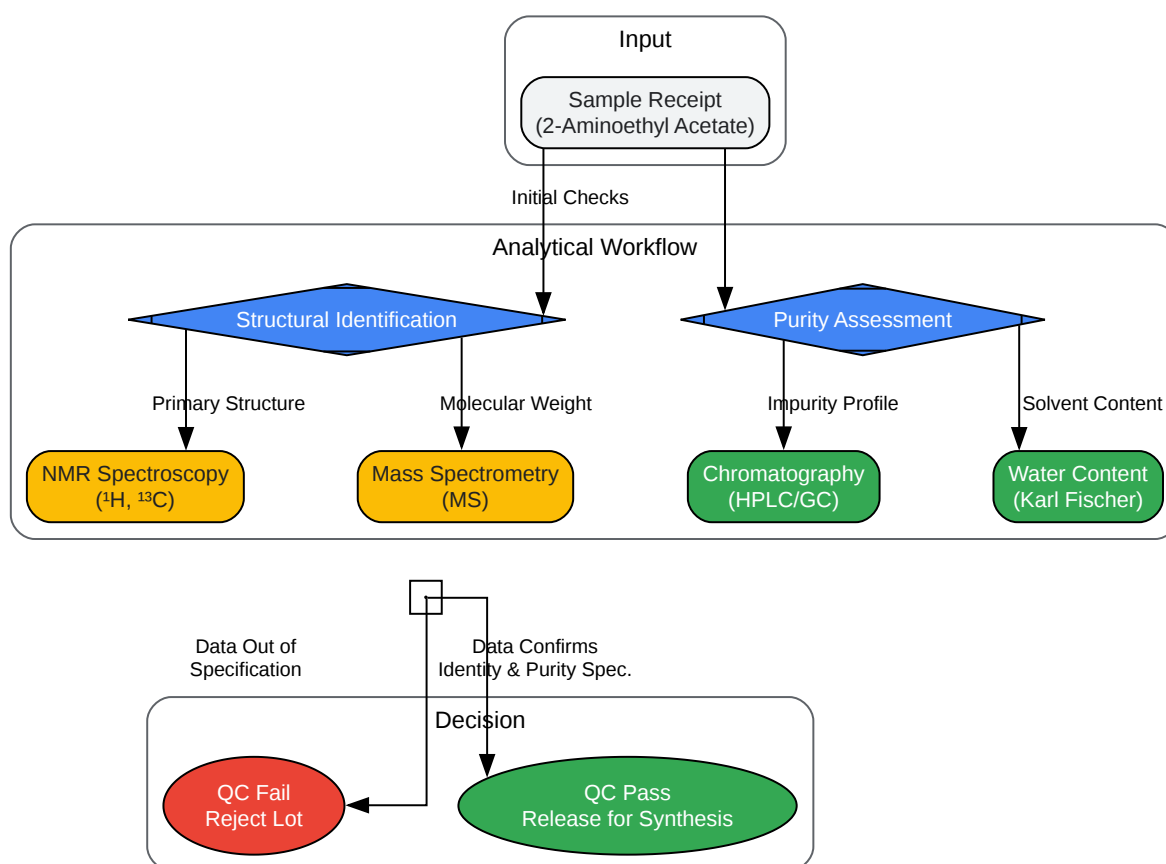
Property	Value
Melting Point	131 °C
Boiling Point	160-161 °C (at 4 Torr)
Density (Predicted)	1.013 ± 0.06 g/cm ³
pKa (Predicted)	8.30 ± 0.10
XLogP3	-0.8
Hydrogen Bond Donor Count	1
Hydrogen Bond Acceptor Count	3
Rotatable Bond Count	3

Data sourced from compiled chemical databases.[\[2\]](#)[\[3\]](#)

Experimental Protocols and Workflows

Given its role as a synthetic building block, a crucial experimental aspect is the verification of its identity and purity before use in a reaction. Below is a generalized workflow for the quality control (QC) analysis of a starting material like **2-aminoethyl acetate**.

The following diagram illustrates a standard, logical workflow for the analysis and qualification of a chemical reagent such as **2-aminoethyl acetate** upon receipt from a supplier and before its use in a synthetic protocol.



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Caption: Generalized workflow for quality control analysis of a chemical reagent.

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References

- 1. 2-aminoethyl Acetate | 1854-30-4 | Benchchem [benchchem.com]
- 2. lookchem.com [lookchem.com]
- 3. 2-aminoethyl Acetate | C₄H₉NO₂ | CID 112720 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 1854-30-4|2-Aminoethyl acetate|BLD Pharm [bldpharm.com]
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